

An In-depth Technical Guide to the Safe Handling of 4-Methylanisole-d3

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Compound of Interest

Compound Name: 4-Methylanisole-d3

Cat. No.: B15567398

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This guide provides comprehensive safety and handling information for **4-Methylanisole-d3**, intended for researchers, scientists, and professionals in drug development. The following data and procedures are based on information available for the non-deuterated analogue, 4-Methylanisole, and are expected to be highly relevant for the deuterated form due to their chemical similarity.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 4-Methylanisole is presented below. These values are critical for understanding its behavior under various laboratory conditions.

Property	Value	References
Molecular Formula	C8H7D3O	
Molecular Weight	125.19 g/mol (approx. for d3)	[1]
Appearance	Clear, colorless liquid	[1][2]
Odor	Strong floral, pungent	[2][3]
Boiling Point	172 - 177 °C (342 - 351 °F)	[1][4][5]
Melting Point	-32 °C (-25.6 °F)	[2][3]
Flash Point	53 - 60 °C (127 - 140 °F) - Closed Cup	[3][4][6]
Density	0.969 g/mL at 25 °C	[1]
Vapor Pressure	5.25 mmHg at 50 °C	[2]
Solubility	Slightly soluble in water. Soluble in 80% alcohol (1:3) and 70% alcohol (1:7).	[2]
Refractive Index	n _{20/D} 1.511 (lit.)	[1][5]

Toxicological Data

The toxicological profile of 4-Methylanisole is crucial for assessing potential health hazards. The following table summarizes the available toxicity data.

Toxicity Metric	Value	Species	Route	References
LD50 (Oral)	1920 mg/kg	Rat	Oral	[2][7]
Skin Irritation	Moderate	Rabbit	Dermal	[7]
Eye Irritation	Evidence of eye irritation in some individuals	[7]		

Hazard Classifications:

- Acute Oral Toxicity: Category 4[4][8]
- Skin Corrosion/Irritation: Category 2[4][8]
- Flammable Liquid: Category 3[4]
- Reproductive Toxicity: Category 2 (Suspected of damaging the unborn child)[4][6][8]

Hazard Identification and First Aid

Hazard Statements:

- Flammable liquid and vapor.[4][6]
- Harmful if swallowed.[4][7]
- Causes skin irritation.[4][7]
- Causes serious eye irritation.[9]
- Suspected of damaging fertility or the unborn child.[6][8]
- Harmful to aquatic life with long-lasting effects.[6][9]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off immediately all contaminated clothing and wash it before reuse.[4][9]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[4]

- Ingestion: Clean mouth with water and drink plenty of water afterward. Call a POISON CENTER or doctor/physician if you feel unwell.[4][9]

Experimental Protocols: Safe Handling and Storage

Due to the lack of specific experimental protocols for **4-Methylanisole-d3** in the search results, this section focuses on a generalized safe handling workflow.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[7] Do not wear contact lenses.[7]
- Skin Protection: Wear chemical protective gloves (e.g., PVC, EN 374 compliant). Wear appropriate protective clothing to prevent skin exposure.[7][9]
- Respiratory Protection: Use in a well-ventilated area. If the risk of inhalation is high, use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).[7]
- Footwear: Wear safety footwear or safety gumboots.[7]

Handling Procedures:

- Avoid all personal contact, including inhalation.[7]
- Use in a well-ventilated area and prevent concentration in low-lying areas.[7]
- Keep away from open flames, hot surfaces, and sources of ignition.[4][9]
- Use only non-sparking tools and take precautionary measures against static discharges.[4][9]
- Ground/bond container and receiving equipment.[9]
- Do not eat, drink, or smoke when handling this product.[7][9]
- Wash hands thoroughly after handling.[7][9]

Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[7\]](#)
- Keep away from heat, sparks, and flame.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)
- Protect containers from physical damage.[\[7\]](#)

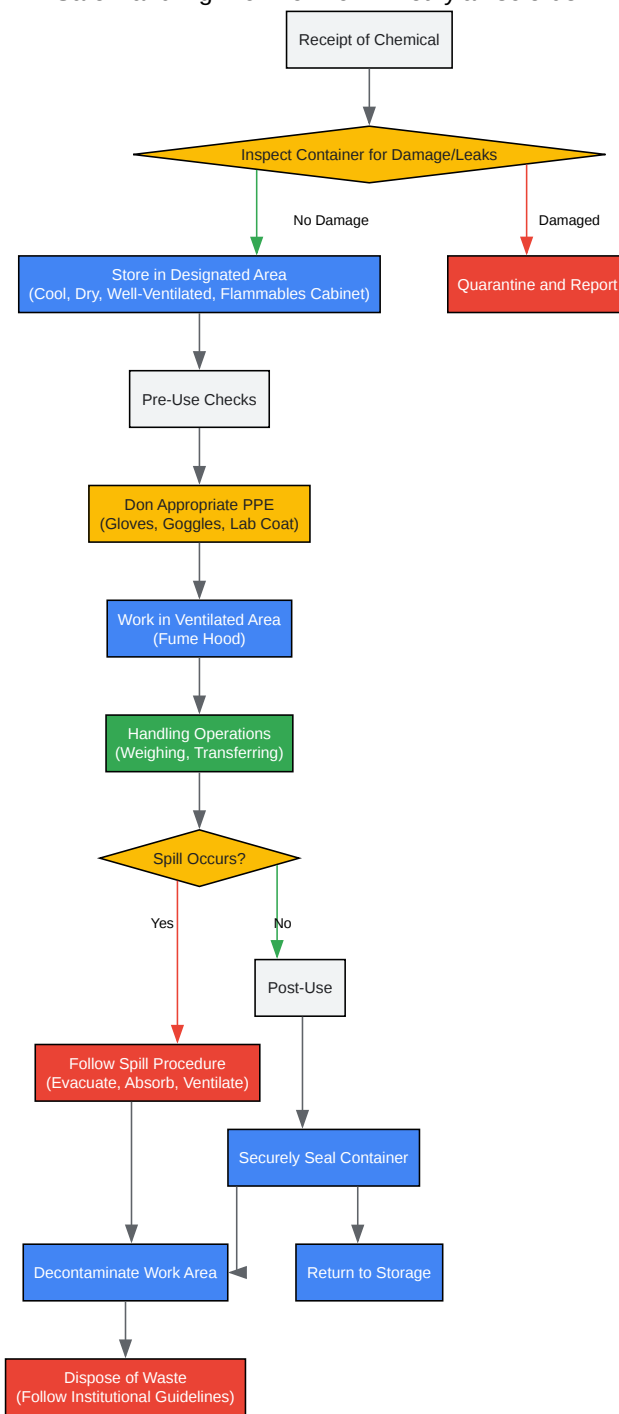
Spill and Disposal:

- For spills, soak up with inert absorbent material and keep in suitable, closed containers for disposal.[\[4\]](#)
- Remove all sources of ignition and use spark-proof tools.[\[4\]](#)
- Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[7\]](#)[\[9\]](#)

Visualized Safe Handling Workflow

The following diagram illustrates the key decision points and procedures for the safe handling of **4-Methylanisole-d3** from receipt to disposal.

Safe Handling Workflow for 4-Methylanisole-d3



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Caption: A flowchart outlining the safe handling procedures for **4-Methylanisole-d3**.

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